Comparative NMR Characterization Guide: (3aR,7aS)-4-Methoxyoctahydro-1H-isoindole

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Compound of Interest

Compound Name:	*(3Ar,7As)-4-Methoxyoctahydro-1H-Isoindole*
Cat. No.:	*B8111310*

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Executive Summary

- Target Molecule: **(3aR,7aS)-4-methoxyoctahydro-1H-isoindole** (CAS: 1422057-21-3).
- Primary Challenge: Distinguishing the cis-fused ring junction from the trans-isomer and assigning the relative stereochemistry of the 4-methoxy substituent (axial vs. equatorial).
- Methodological Verdict: 1D 1H NMR is insufficient for unambiguous assignment due to signal overlap in the 1.5–2.5 ppm region. 2D NOESY/ROESY is the mandatory gold standard for validating the cis-fusion and the endo/exo orientation of the methoxy group.

Structural Analysis & Stereochemical Logic

The core scaffold is octahydroisoindole (perhydroisoindole). The (3aR,7aS) designation indicates a cis-fusion of the pyrrolidine and cyclohexane rings. Unlike the rigid trans-fused system, the cis-fused system is conformationally mobile (capable of ring-flipping), which complicates NMR analysis at room temperature.

Isomer Comparison Matrix

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Feature	(3aR,7aS)-Cis-Isomer **(Target)**	Trans-Isomer **(Alternative)**	Detection Method
Ring Fusion	Flexible (Two chair conformers)	Rigid (Locked chair)	13C Shift of Bridgeheads
Bridgehead H's	Cis relationship (Syn)	Trans relationship (Anti)	NOESY (Strong correlation vs. None)
H-3a/H-7a Signal	Deshielded, complex multiplet	Shielded, broad quartet	1H Chemical Shift
Reactivity	Sterically crowded (Concave face)	Accessible N-lone pair	Reaction Kinetics (e.g., Acylation)

Experimental Protocol: Self-Validating Workflow

To ensure Trustworthiness and reproducibility, follow this stepwise characterization logic.

Step 1: Sample Preparation

- Solvent: CDCl3 (Standard) or C6D6 (Benzene-d6).
  - Expert Insight: Use Benzene-d6 if the aliphatic envelope (1.2–2.0 ppm) is unresolved in Chloroform. The magnetic anisotropy of benzene often resolves overlapping methylene protons in fused ring systems.
- Concentration: 10–15 mg in 0.6 mL solvent.
- Reference: TMS (0.00 ppm) or residual solvent peak (7.26 ppm for CHCl3).

Step 2: Acquisition Parameters

- 1H NMR: Minimum 64 scans, relaxation delay (d1) > 2s to ensure integration accuracy of the methoxy singlet.
- NOESY: Mixing time (

) of 500–800 ms.

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- Why? Shorter times may miss the critical weak NOE between the bridgehead hydrogens and the methoxy proton if they are spatially distant.

Diagnostic Data: Reference Ranges

The following data summarizes the expected diagnostic signals derived from octahydroisoindole scaffolds. Use these ranges to validate your synthetic product.

Table 1: 1H NMR Diagnostic Signals (400 MHz, CDCl3)

Position	Proton Type	Chemical Shift (, ppm)	Multiplicity	Coupling (, Hz)	Diagnostic Significance
4-OCH3	Methoxy Methyl	3.30 – 3.40	Singlet (s)	-	Sharp singlet; confirms O-methylation.
H-4	Methine (CHO)	3.45 – 3.65	Multiplet (m)	-	Shift depends on axial/equatorial orientation.
H-3a, H-7a	Bridgehead	2.20 – 2.60	Multiplet	Complex	Cis-fusion typically appears downfield of trans.
H-1, H-3	Pyrrolidine -CH2	2.70 – 3.10	Multiplet	-	Protons adjacent to Nitrogen.

Table 2: 13C NMR Diagnostic Signals (100 MHz, CDCl3)

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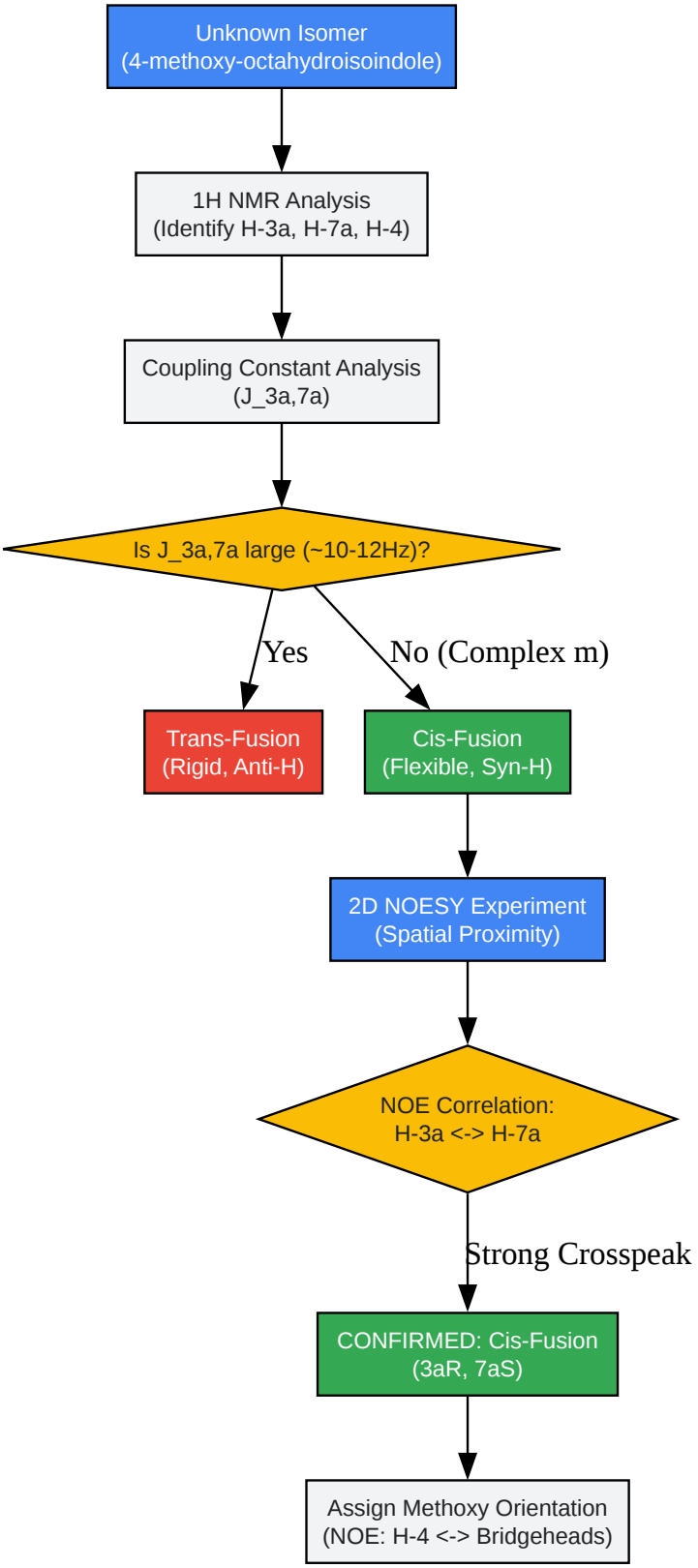
Position	Carbon Type	Chemical Shift (, ppm)	Diagnostic Significance
C-4	CH-OR	75.0 – 80.0	Confirms secondary ether linkage.
OCH3	Methoxy	55.0 – 57.0	Characteristic methoxy carbon.
C-3a, C-7a	Bridgehead CH	35.0 – 40.0	Cis-fusion carbons are typically shielded by 3-5 ppm relative to trans-isomers due to -gauche interactions.
C-1, C-3	Pyrrolidine CH2	45.0 – 52.0	-carbons to Nitrogen.

Advanced Stereochemical Assignment (Visualized)

The critical distinction for the (3aR,7aS) isomer is proving the cis-relationship of the bridgeheads and the relative orientation of the 4-methoxy group.

Workflow Diagram: Stereochemical Resolution

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Caption: Logical workflow for distinguishing cis/trans fusion and assigning substituent stereochemistry using 1D and 2D NMR modalities.

Interpretation of NOESY Data

- Fusion Check: Look for a cross-peak between H-3a and H-7a.
  - Present: Indicates cis-fusion (Hydrogens are on the same face).[1]
  - Absent: Indicates trans-fusion (Hydrogens are anti-periplanar).
- Methoxy Orientation (Endo vs. Exo):
  - If H-4 shows an NOE correlation with H-3a/H-7a, then H-4 is on the same face as the bridgehead hydrogens. Consequently, the Methoxy group is on the opposite face (Exo/Trans to bridgeheads).
  - If H-4 shows NOE only to other ring protons (e.g., H-5, H-6) but not bridgeheads, the Methoxy group is likely on the same face as the bridgeheads (Endo/Cis).

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